

Personal protective equipment for handling 1-(4-Chlorophenyl)ethanone-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Chlorophenyl)ethanone-d7

Cat. No.: B12387643

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Essential Safety and Handling Guide for 1-(4-Chlorophenyl)ethanone-d7

This guide provides immediate, essential safety and logistical information for handling **1-(4-Chlorophenyl)ethanone-d7** in a laboratory setting. The procedures outlined are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier: **1-(4-Chlorophenyl)ethanone-d7** CAS Number: 99-91-2 (for non-deuterated form)[1] Molecular Formula: C₈D₇ClO Molecular Weight: 161.63 (for deuterated form)

Hazard Identification and Classification

1-(4-Chlorophenyl)ethanone is classified as a substance that can cause skin and eye irritation. [1][2] It may also cause respiratory irritation.[1][2] It is harmful if swallowed or inhaled.[3]

Hazard Summary Table

Hazard Statement	Classification
Causes skin irritation	Skin Irritant
Causes serious eye irritation	Eye Irritant
May cause respiratory irritation	Respiratory Irritant
Harmful if swallowed	Acute Toxicity, Oral
Harmful in contact with skin	Acute Toxicity, Dermal
Harmful if inhaled	Acute Toxicity, Inhalation
Harmful to aquatic life with long lasting effects	Hazardous to the Aquatic Environment

Personal Protective Equipment (PPE)

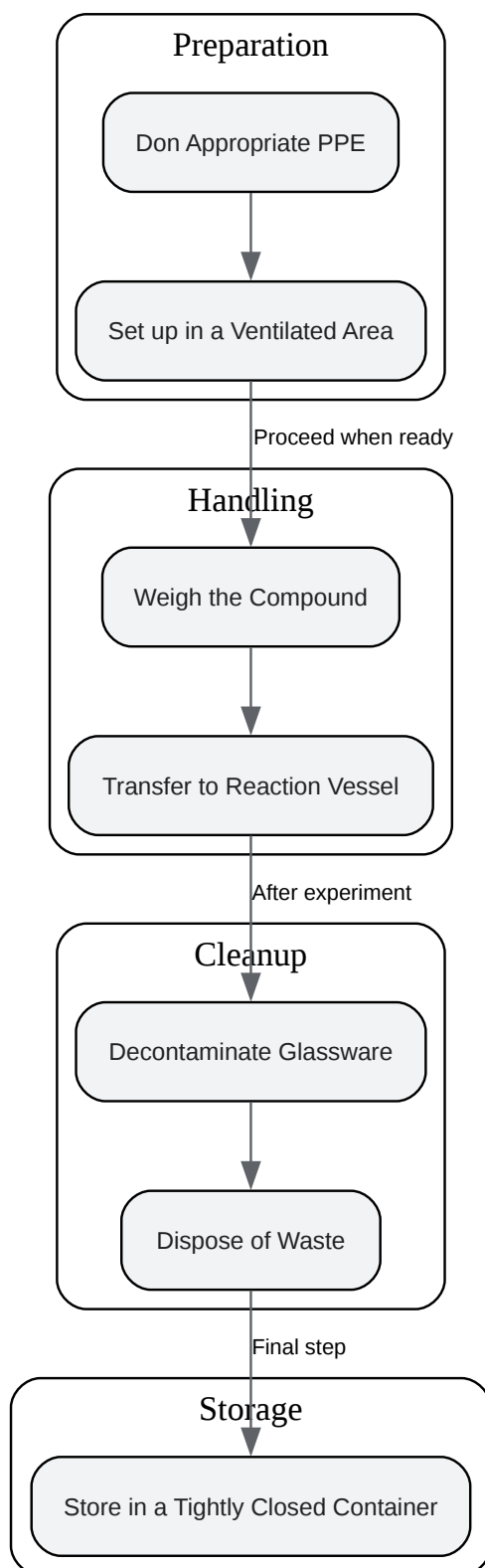
A comprehensive PPE plan is critical when handling **1-(4-Chlorophenyl)ethanone-d7**. The following table outlines the recommended PPE.

PPE Requirements Table

Body Part	Recommended Protection
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield may be necessary for splash hazards.[4][5]
Skin	Wear appropriate gloves to prevent skin exposure.[2] Nitrile or neoprene gloves are recommended for protection against ketones and chlorinated solvents.[5][6] Wear a lab coat to prevent skin exposure.[4]
Respiratory	Use only in a well-ventilated area.[2] If exposure limits are exceeded, use a NIOSH or European Standard EN 149 approved respirator.[2][4]
Body	Wear appropriate clothing to prevent skin exposure.[2] A Nomex® laboratory coat with cotton clothing underneath is recommended.[4]
Footwear	Closed-toe shoes are required.[4] Chemical-resistant footwear may be necessary depending on the scale of work.[7]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1-(4-Chlorophenyl)ethanone-d7** minimizes risk. The following workflow should be followed.



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Caption: Workflow for Handling **1-(4-Chlorophenyl)ethanone-d7**.

Experimental Protocol:

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.[\[2\]](#)[\[4\]](#)
 - Work should be conducted in a well-ventilated area, such as a chemical fume hood.[\[2\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Handling:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
 - Avoid contact with skin and eyes.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Keep away from heat, sparks, and open flames as vapors may form explosive mixtures with air.[\[2\]](#)
- In Case of Exposure:
 - Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing.[\[1\]](#) If you feel unwell, call a poison center or doctor.[\[1\]](#)
 - Skin Contact: Wash with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice.[\[1\]](#)
 - Ingestion: Rinse mouth.[\[1\]](#) Call a poison center or doctor if you feel unwell.[\[1\]](#)

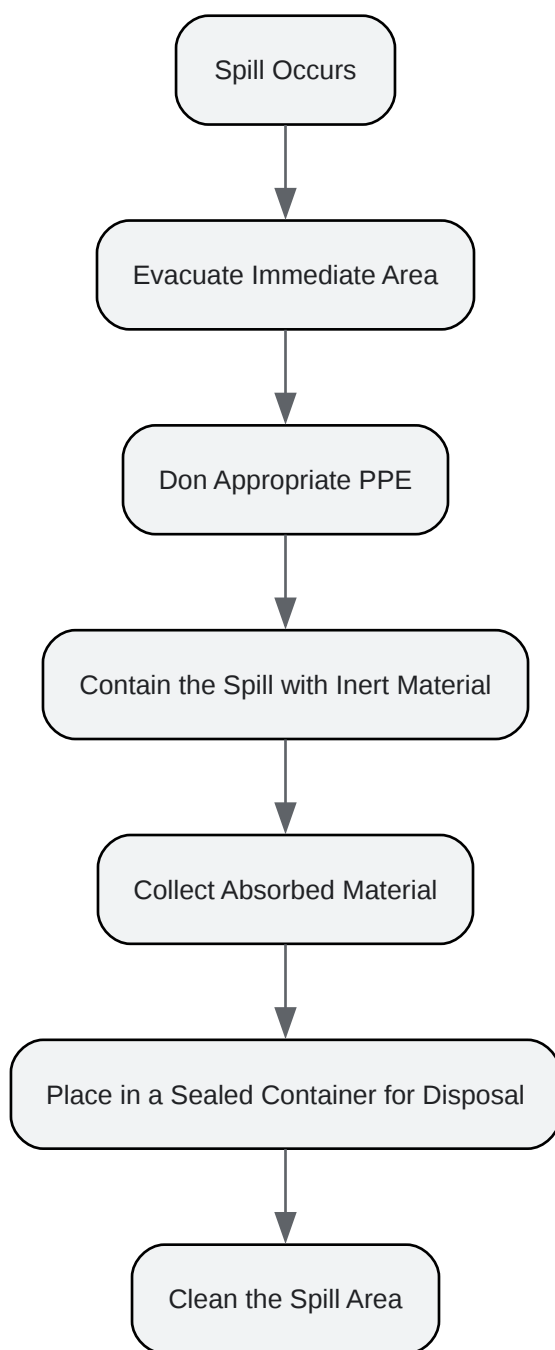
Disposal Plan

Proper disposal of **1-(4-Chlorophenyl)ethanone-d7** and its containers is crucial to prevent environmental contamination and ensure safety.

Disposal Protocol Table

Waste Type	Disposal Method
Unused Product	Dispose of contents/container to an approved waste disposal plant. [1] Do not empty into drains. [1]
Contaminated Materials	Absorb spills with inert material (e.g., dry sand or earth) and place into a chemical waste container. [2]
Empty Containers	Empty containers retain product residue and can be dangerous. [2] Do not reuse empty containers. Dispose of them as hazardous waste.

Spill Response Workflow



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Caption: Spill Response Protocol.

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References

- 1. fishersci.com [fishersci.com]
- 2. 1-(4-Chlorophenyl)ethanone(99-91-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. file.bldpharm.com [file.bldpharm.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. hsa.ie [hsa.ie]
- 6. ehs.utk.edu [ehs.utk.edu]
- 7. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-(4-Chlorophenyl)ethanone-d7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387643#personal-protective-equipment-for-handling-1-4-chlorophenyl-ethanone-d7]

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